

Application Notes and Protocols for ABT-925 Anhydrous Powder

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Compound of Interest

Compound Name: ABT-925 anhydrous

Cat. No.: B051738

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Introduction

ABT-925 is a potent and selective dopamine D3 receptor antagonist.^[1] First developed by Abbott Laboratories, it demonstrates an approximate 100-fold higher affinity for the D3 receptor over the D2 receptor, making it a valuable tool for neuroscience research, particularly in studies related to schizophrenia and other CNS disorders.^{[2][3]} Proper storage and handling of the anhydrous powder form of ABT-925 are critical to maintain its stability, purity, and biological activity, ensuring the validity and reproducibility of experimental results.

These application notes provide detailed protocols for the storage, handling, and experimental use of **ABT-925 anhydrous** powder for researchers, scientists, and drug development professionals.

Physicochemical and Storage Data

Quantitative data for ABT-925 are summarized below. Adherence to the specified storage conditions is crucial to prevent degradation.

Table 1: Physicochemical Properties of ABT-925

Property	Value	Reference
Chemical Name	2-((3-(4-(2-(tert-butyl)-6-(trifluoromethyl)pyrimidin-4-yl)piperazin-1-yl)propyl)thio)pyrimidin-4(3H)-one	[2]
Synonyms	A-437203, Lu-201640	[1][2]
CAS Number	220519-06-2 (anhydrous free base)	[2][4]
Molecular Formula	C ₂₀ H ₂₇ F ₃ N ₆ OS	[4][5]
Molecular Weight	456.53 g/mol	[1][5]
Appearance	Solid Powder	[1][2]
Purity	>98% (Refer to Certificate of Analysis)	[2]
Solubility	Soluble in DMSO (e.g., 10 mM), not in water.	[1][2]

Table 2: Recommended Storage Conditions for ABT-925

Form	Condition	Temperature	Atmosphere	Light	Duration	Reference
Anhydrous Powder	Long-term	-20°C	Tightly sealed, desiccated	Dark (amber vial)	>2 years	[2]
Short-term	0 - 4°C	Tightly sealed, desiccated	Dark (amber vial)	Days to weeks	[2][6]	
Stock Solution (in DMSO)	Long-term	-80°C	Tightly sealed aliquots	Dark (amber vial)	Up to 6 months	[1]
Short-term	-20°C	Tightly sealed aliquots	Dark (amber vial)	Up to 1 month	[1][7]	

Mandatory Safety & Handling Protocols

Handling of potent, anhydrous powders requires stringent safety protocols to protect personnel and prevent compound degradation.[8]

Personal Protective Equipment (PPE)

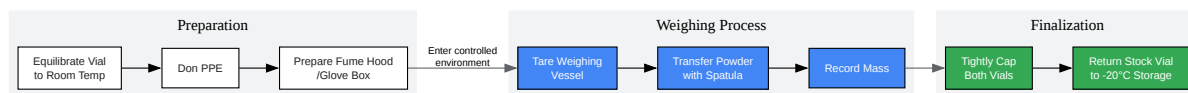
Always wear appropriate PPE when handling ABT-925 powder or solutions:

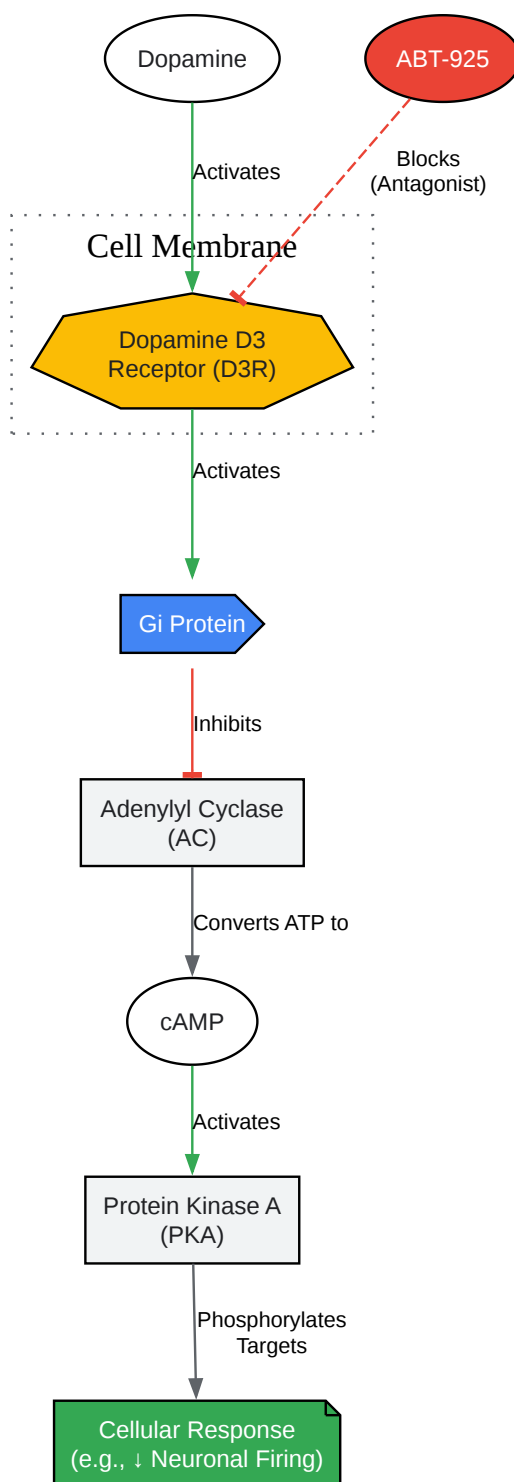
- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: Standard laboratory coat.
- Respiratory Protection: Use a fume hood or a ventilated balance enclosure when weighing or handling the powder to avoid inhalation.[9][10]

Protocol for Weighing Anhydrous Powder

Due to its anhydrous nature, ABT-925 may be hygroscopic and should be handled in a controlled, low-humidity environment to prevent water absorption.^[11]

- **Acclimatization:** Before opening, allow the vial of ABT-925 to equilibrate to room temperature for at least 60 minutes.^[7] This prevents condensation from forming on the cold powder.
- **Environment:** Perform all powder handling inside a chemical fume hood or a balance enclosure with low airflow. If the compound is highly sensitive to moisture, use a glove box purged with an inert gas (e.g., nitrogen or argon).
- **Tare Vessel:** Place a sterile, pre-labeled microcentrifuge tube or vial on an analytical balance and tare the weight.
- **Transfer:** Using a clean, chemical-resistant spatula, carefully transfer the desired amount of ABT-925 powder to the tared vessel. Avoid creating dust.^[9]
- **Sealing:** Immediately and tightly cap the receiving vessel and the stock vial of ABT-925. For added protection against moisture, wrap the cap of the stock vial with parafilm.^[12]
- **Record:** Record the final weight and return the stock vial to its recommended storage condition promptly.





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